

# Correcting for pressure broadening in Ar-Hg spectral lamps

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Argon;mercury

Cat. No.: B12547459

[Get Quote](#)

## Technical Support Center: Ar-Hg Spectral Lamps

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in correcting for pressure broadening in Argon-Mercury (Ar-Hg) spectral lamps.

## Troubleshooting Guides

Issue: Observed spectral lines are broader than expected.

Q1: Why are the spectral lines from my Ar-Hg lamp broader than the manufacturer's specifications?

A1: Spectral line broadening in Ar-Hg lamps is primarily due to two physical phenomena: Doppler broadening and pressure (or collisional) broadening.<sup>[1]</sup> Doppler broadening is a result of the thermal motion of the emitting atoms, while pressure broadening arises from collisions between mercury atoms and the argon buffer gas.<sup>[2][3]</sup> If the observed linewidth is significantly larger than expected, it is often due to excessive pressure broadening. The operating pressure inside the lamp is highly dependent on its temperature.<sup>[4]</sup> As the lamp heats up, the mercury vapor pressure increases, leading to more frequent atomic collisions and, consequently, broader spectral lines.<sup>[5][6]</sup>

Q2: How can I determine if pressure broadening is the primary cause of my observed line broadening?

A2: The line shape of a spectral peak can indicate the dominant broadening mechanism. Pressure broadening typically results in a Lorentzian line profile, characterized by a sharp peak and extended "wings".<sup>[7]</sup> Doppler broadening, on the other hand, produces a Gaussian profile. In most practical scenarios, both mechanisms are present, and the resulting line shape is a convolution of the two, known as a Voigt profile.<sup>[8]</sup> By fitting your spectral data to a Voigt profile, you can deconvolve the Lorentzian and Gaussian contributions. A dominant Lorentzian component suggests that pressure broadening is the main issue.

Q3: My spectral lines seem to change width during the first 30 minutes of operation. Is this normal?

A3: Yes, this is a normal phenomenon during the lamp's warm-up period. When first turned on, an Ar-Hg lamp's spectral output is dominated by argon lines as the liquid mercury begins to vaporize.<sup>[6]</sup> It can take approximately 20-30 minutes for the lamp to reach a stable operating temperature and for the mercury vapor pressure to equilibrate.<sup>[6][9]</sup> During this warm-up time, you will observe changes in both the intensity and the width of the mercury emission lines.<sup>[6]</sup> For applications requiring high spectral stability and narrow linewidths, it is crucial to allow the lamp to fully warm up before taking measurements.

## Frequently Asked Questions (FAQs)

Q1: What is pressure broadening?

A1: Pressure broadening, also known as collisional broadening, is a phenomenon where the spectral lines of an emitting atom are broadened due to collisions with other particles.<sup>[2]</sup> In an Ar-Hg lamp, collisions between excited mercury atoms and argon gas atoms interrupt the emission process, leading to a wider range of emitted photon energies and thus a broader spectral line.<sup>[1]</sup> This effect is dependent on both the density and temperature of the gas inside the lamp.<sup>[1]</sup>

Q2: How can I minimize pressure broadening in my experiments?

A2: The most effective way to minimize pressure broadening is to operate the lamp at the lowest possible pressure and to maintain a stable operating temperature.<sup>[4][10]</sup> Low-pressure mercury lamps are specifically designed to operate with a low mercury vapor pressure (around 0.8 Pa) to produce narrow emission lines.<sup>[4][11]</sup> Ensuring adequate cooling and temperature

stabilization of the lamp housing is also critical, as even a one-degree change in temperature can significantly alter the mercury vapor pressure.[\[4\]](#)[\[12\]](#)

Q3: What is the difference between pressure broadening and Doppler broadening?

A3: Both are mechanisms that cause spectral lines to broaden, but they arise from different physical processes. Pressure broadening is due to atomic collisions, while Doppler broadening is a consequence of the thermal motion of the atoms relative to the observer.[\[13\]](#) A key difference is their resulting line shapes: pressure broadening leads to a Lorentzian profile, while Doppler broadening results in a Gaussian profile.[\[7\]](#)

Q4: At what pressure does pressure broadening become significant in an Ar-Hg lamp?

A4: The significance of pressure broadening relative to Doppler broadening depends on the specific operating conditions. However, for mercury broadened by argon, the ratio of the Lorentzian (pressure) width to the Doppler width is approximately 1.0 at an argon pressure of about 140 Torr.[\[12\]](#) This indicates that at this pressure, both broadening mechanisms contribute equally to the overall linewidth.

## Quantitative Data

The following table summarizes the key parameters related to pressure and Doppler broadening in Ar-Hg lamps.

Parameter	Description	Typical Values/Characteristics	Citations
Pressure Broadening	Broadening due to collisions between Hg and Ar atoms.	Profile Shape: Lorentzian. Dependent on gas density and temperature.	<a href="#">[1]</a> <a href="#">[7]</a>
Doppler Broadening	Broadening due to the thermal motion of Hg atoms.	Profile Shape: Gaussian. Dependent on gas temperature and atomic mass.	<a href="#">[7]</a> <a href="#">[14]</a>
Voigt Profile	The convolution of Lorentzian and Gaussian profiles.	Represents the typical line shape in Ar-Hg lamps where both broadening mechanisms are present.	<a href="#">[8]</a>
Lorentz/Doppler Ratio	The ratio of the Lorentzian linewidth to the Gaussian linewidth.	For Hg broadened by Ar, this ratio is ~1.0 at an Argon pressure of 140 Torr.	<a href="#">[12]</a>
Optimal Temperature	The temperature at which low-pressure Hg lamps operate most efficiently.	Approximately 40°C to 50°C.	<a href="#">[4]</a>
Optimal Pressure	The ideal mercury vapor pressure for narrow line emission in low-pressure lamps.	Around 0.8 Pa.	<a href="#">[4]</a>

---

Lamp Warm-up Time	The time required for the lamp to reach thermal and spectral stability.	20-30 minutes.	<a href="#">[6]</a> <a href="#">[9]</a>
-------------------	---	----------------	---

---

## Experimental Protocols

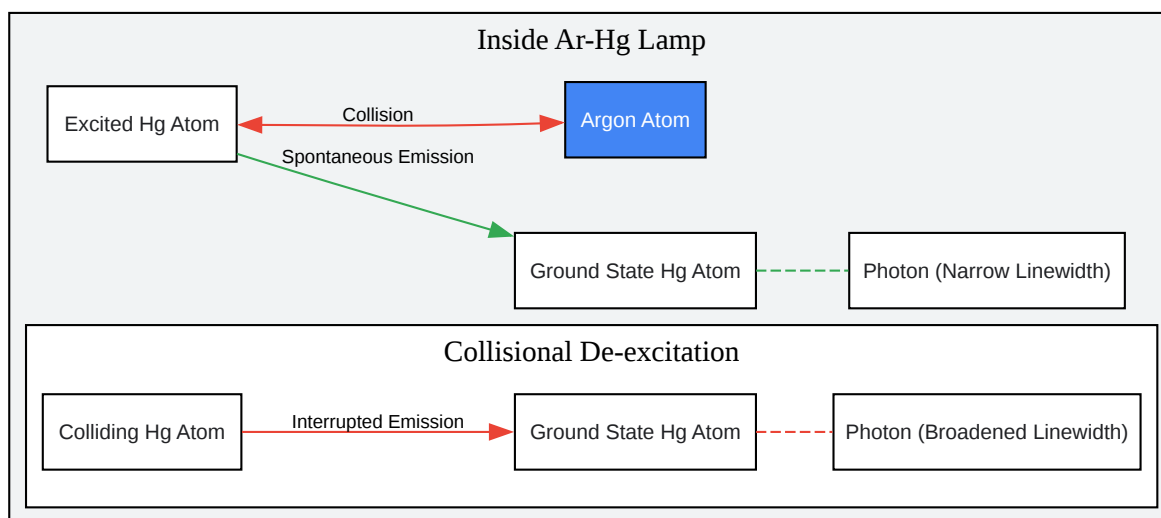
### Protocol for Minimizing Pressure Broadening

This protocol outlines the steps to operate an Ar-Hg spectral lamp under conditions that minimize pressure broadening, ensuring the narrowest possible spectral lines.

- Lamp Selection:
  - For applications requiring the narrowest lines, select a low-pressure Ar-Hg lamp.[\[11\]](#) These lamps are designed to operate at pressures where Doppler broadening is the dominant broadening mechanism.[\[14\]](#)
- Temperature Stabilization:
  - Mount the lamp in a well-ventilated holder or a temperature-controlled housing.
  - If possible, monitor the temperature of the lamp housing. Stable operation is critical, as a 1°C change can alter the mercury pressure by about 15%.[\[12\]](#)
  - Ensure any cooling systems (e.g., fans) provide consistent airflow.
- Warm-up Procedure:
  - Turn on the lamp and allow it to warm up for a minimum of 30 minutes before collecting any spectral data.[\[9\]](#)
  - During this period, the internal pressure and temperature will stabilize, leading to a consistent spectral output.[\[6\]](#)
- Spectral Measurement:

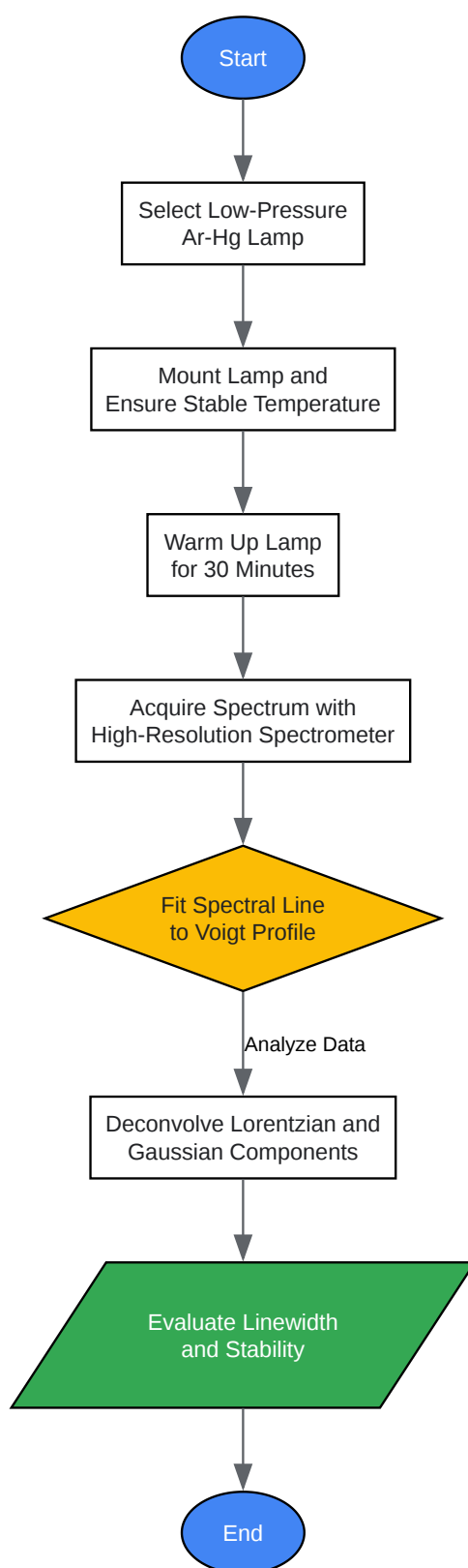
- Use a high-resolution spectrometer to capture the lamp's emission spectrum.
- Acquire a series of spectra over a short period to verify the stability of the line positions and widths.
- Data Analysis (Optional):
  - Fit the observed spectral lines to a Voigt profile.
  - Deconvolve the Voigt profile to determine the Lorentzian and Gaussian components.
  - A minimal Lorentzian component confirms that pressure broadening has been successfully minimized.

## Visualizations



[Click to download full resolution via product page](#)

Caption: The process of pressure broadening in an Ar-Hg lamp.



[Click to download full resolution via product page](#)

Caption: Workflow for minimizing pressure broadening effects.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Spectral line - Wikipedia [en.wikipedia.org]
- 2. phys.libretexts.org [phys.libretexts.org]
- 3. home.strw.leidenuniv.nl [home.strw.leidenuniv.nl]
- 4. Cooling of mercury lamps | Opsytec [opsytec.com]
- 5. Mercury-vapor lamp - Wikipedia [en.wikipedia.org]
- 6. stevesopenlab.org [stevesopenlab.org]
- 7. physicsopenlab.org [physicsopenlab.org]
- 8. researchgate.net [researchgate.net]
- 9. 6035 Spectral Calibration Lamp [newport.com]
- 10. researchgate.net [researchgate.net]
- 11. What does a low-pressure mercury lamp do? : Shimadzu Scientific Instruments [ssi.shimadzu.com]
- 12. The Temperature Dependence of Spectral Broadening in the Hg (61S0–63P1) Multiplet At High Optical Densities - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Lecture 04; spectral lines and broadening by Dr. Salma Amir | PPTX [slideshare.net]
- 14. FAASICPMS Section 2.2.6 [people.whitman.edu]
- To cite this document: BenchChem. [Correcting for pressure broadening in Ar-Hg spectral lamps]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12547459#correcting-for-pressure-broadening-in-ar-hg-spectral-lamps]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)